

Personal protective equipment for handling N3-L-Val-OH (CHA)

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Compound of Interest

Compound Name: N3-L-Val-OH (CHA)

Cat. No.: B1146781

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Essential Safety and Handling Guide for N3-L-Val-OH (CHA)

This guide provides crucial safety, handling, and disposal information for **N3-L-Val-OH (CHA)** (L-azidovaline cyclohexylammonium salt), tailored for researchers, scientists, and drug development professionals. Given the presence of an azide functional group, this compound should be handled with extreme caution due to its potential toxicity and explosive nature.^{[1][2]} Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Assessment

N3-L-Val-OH (CHA) is an organic azide.^{[3][4]} Organic azides are energetic compounds that can be sensitive to heat, light, friction, and shock, posing a risk of explosive decomposition.^[1] ^[2] The azide functional group imparts toxicity, and the compound may be harmful if inhaled, ingested, or absorbed through the skin.^[5] Contact with acids can generate highly toxic and explosive hydrazoic acid.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling **N3-L-Val-OH (CHA)**. The following table summarizes the required equipment.

Protection Type	Required PPE	Specifications & Rationale
Eye & Face	Safety Goggles & Face Shield	Goggles must be chemical splash-proof and tightly fitting. A full-face shield is required over the goggles, especially when handling the solid or during reactions where splashing is a risk. [6]
Hand	Double Gloves	An inner Silver Shield® glove with an outer, chemical-resistant nitrile glove is recommended for handling azides of high toxicity. [6]
Body	Flame-Resistant Lab Coat	A flame-resistant lab coat provides a primary barrier against splashes and potential fires.
Respiratory	NIOSH-Approved Respirator	Required when handling the powder outside of a certified chemical fume hood or when aerosol generation is possible. [7]
Footwear	Closed-toe Shoes	Fully enclosed, chemical-resistant shoes are mandatory in the laboratory.

Operational Plan: Step-by-Step Guidance

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the compound in a cool, dark, and well-ventilated area, away from heat, light, and sources of ignition.[\[1\]](#)[\[8\]](#) Do not store on metal shelves.[\[9\]](#) The recommended storage temperatures are provided in the table below.[\[3\]](#)[\[4\]](#)

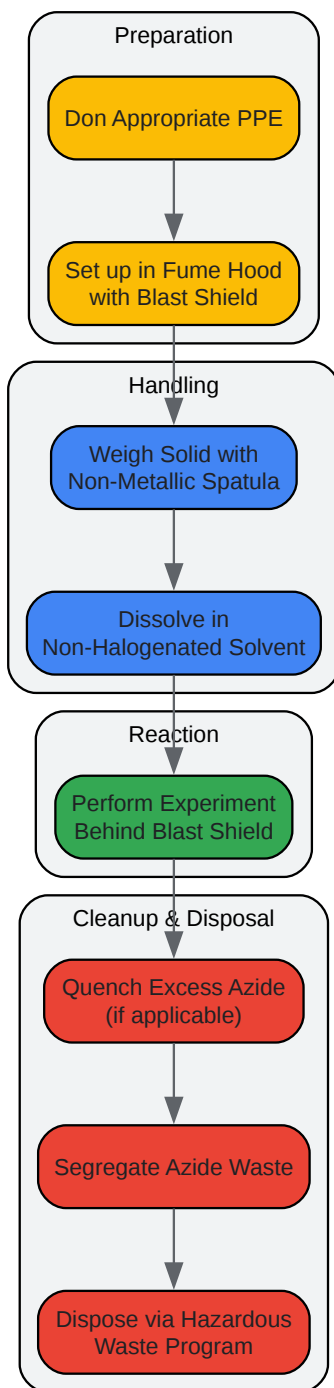
- Segregation: Store **N3-L-Val-OH (CHA)** away from incompatible materials, especially acids, oxidizing agents, and heavy metals.[\[1\]](#)[\[5\]](#)

Storage Condition	Temperature	Duration
Powder	-20°C	Up to 3 years
Powder	4°C	Up to 2 years
In Solvent	-80°C	Up to 6 months
In Solvent	-20°C	Up to 1 month

- Engineering Controls: All work with **N3-L-Val-OH (CHA)**, especially handling the solid, must be conducted in a certified chemical fume hood with the sash positioned as low as possible. [\[6\]](#)[\[9\]](#) A blast shield should be used as an additional precaution.[\[8\]](#)
- Utensils: Use non-metallic spatulas (e.g., plastic or ceramic) for weighing and transferring the solid to avoid the formation of shock-sensitive metal azides.[\[1\]](#)[\[2\]](#)
- Solvents: Avoid using halogenated solvents (e.g., dichloromethane, chloroform) as they can react with azides to form extremely unstable and explosive compounds.[\[1\]](#)[\[2\]](#)
- Scale: Always work on the smallest possible scale. For any new or scaled-up reactions, a thorough safety review is required.

The following diagram illustrates the safe handling workflow for **N3-L-Val-OH (CHA)**.

Safe Handling Workflow for N3-L-Val-OH (CHA)

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **N3-L-Val-OH (CHA)**.

Disposal Plan

- **Waste Segregation:** All waste containing **N3-L-Val-OH (CHA)**, including contaminated PPE, glassware, and solutions, must be collected in a designated and clearly labeled hazardous waste container.^{[8][9]} Azide-containing waste must be kept separate from other waste streams, especially acidic waste.^{[1][9]}
- **Deactivation:** For dilute solutions, a chemical deactivation (quenching) procedure to destroy the azide group may be necessary before disposal.^[6] This should only be performed by trained personnel following a validated standard operating procedure.
- **Plumbing:** Never dispose of azide-containing waste down the drain.^[6] Azides can react with metals in the plumbing, such as lead and copper, to form highly explosive metal azides.^[6]
- **Final Disposal:** All azide waste must be disposed of through the institution's hazardous waste management program.^[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency	Procedure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.[6]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[6]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]
Spill	Evacuate the area and prevent entry. For small spills of solid, carefully sweep up the material to avoid dust formation and place it in a non-metal container for disposal.[6] For liquid spills, absorb with an inert, non-combustible material. For large spills, or if you are not trained to handle them, contact your institution's emergency response team.[5]

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